

Mbq-167 solubility and preparation in DMSO

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Compound of Interest

Compound Name: Mbq-167

Cat. No.: B608871

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Application Notes and Protocols: MBQ-167

For Researchers, Scientists, and Drug Development Professionals

Abstract

These application notes provide detailed protocols for the solubilization and preparation of **MBQ-167** in Dimethyl Sulfoxide (DMSO). **MBQ-167** is a potent dual inhibitor of the Rho GTPases, Rac and Cdc42, which are crucial regulators of cell polarity, migration, and cell-cycle progression.[1][2][3] This document outlines the physical and chemical properties of **MBQ-167**, provides a comprehensive table of its solubility in DMSO from various suppliers, and offers step-by-step instructions for the preparation of stock solutions for in vitro and in vivo research applications. Additionally, a diagram of the Rac/Cdc42 signaling pathway targeted by **MBQ-167** and a workflow for stock solution preparation are included to facilitate experimental design and execution.

Chemical and Physical Properties

MBQ-167 is a small molecule with the chemical formula $C_{22}H_{18}N_4$ and a molecular weight of 338.41 g/mol.[4] It acts as a dual inhibitor of Rac and Cdc42, with IC_{50} values of 103 nM and 78 nM, respectively, in metastatic breast cancer cells.[4][5][6]

Property	Value	Reference
Molecular Formula	C ₂₂ H ₁₈ N ₄	[4]
Molecular Weight	338.41	[4]
CAS Number	2097938-73-1	[4]
Appearance	Solid	[1]
Purity	≥98%	[1]

Solubility in DMSO

MBQ-167 is soluble in DMSO.[1] However, the reported solubility varies between suppliers. It is crucial to use fresh, anhydrous DMSO, as the presence of moisture can significantly reduce the solubility of the compound.[4] Sonication may be required to achieve complete dissolution at higher concentrations.[5][7]

Supplier	Reported Solubility in DMSO (mg/mL)	Reported Solubility in DMSO (mM)	Notes
Selleck Chemicals	68	200.93	Use fresh DMSO.[4]
MedchemExpress	100	295.50	Ultrasonic recommended.[5]
TargetMol	155	458.02	Sonication is recommended.[7]

Experimental Protocols

Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **MBQ-167** in DMSO.

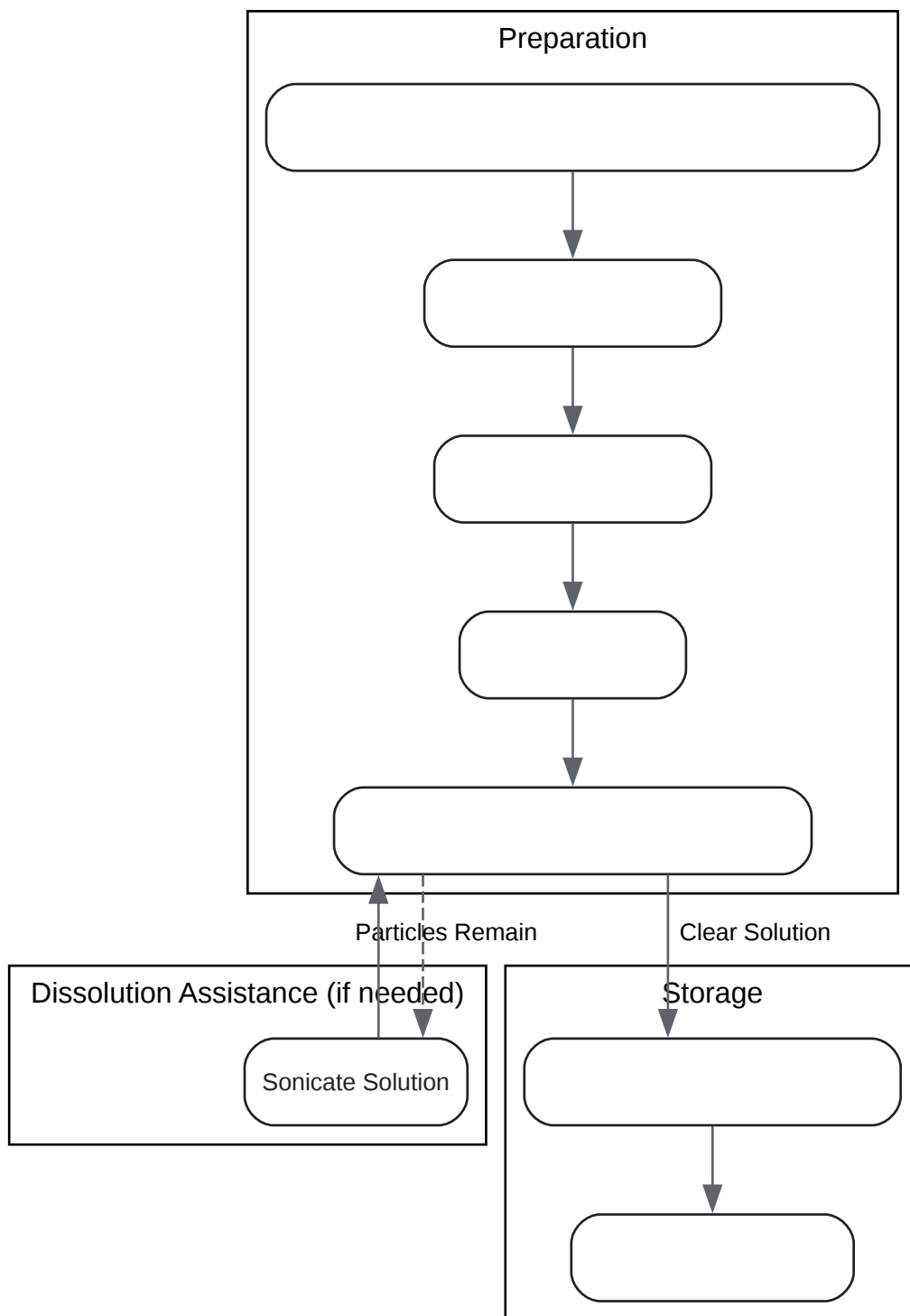
Materials:

- **MBQ-167** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial
- Vortex mixer
- Sonicator (optional)
- Calibrated precision balance
- Pipettes and sterile filter tips

Procedure:

- **Equilibrate Reagents:** Allow the **MBQ-167** powder and anhydrous DMSO to come to room temperature before use. This prevents condensation of moisture, which can affect solubility. [\[4\]](#)
- **Weigh MBQ-167:** In a sterile vial, accurately weigh the desired amount of **MBQ-167** powder.
- **Add DMSO:** Add the calculated volume of anhydrous DMSO to the vial to achieve the desired final concentration (e.g., for a 100 mM stock solution, add 29.55 μ L of DMSO per 1 mg of **MBQ-167**).
- **Dissolve the Compound:**
 - Tightly cap the vial and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the solution in a water bath for 5-10 minutes, or until the solution is clear. [\[5\]](#)[\[7\]](#)
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year). [\[4\]](#)[\[7\]](#)

Workflow for MBQ-167 Stock Solution Preparation

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Caption: Workflow for preparing a concentrated stock solution of **MBQ-167** in DMSO.

Preparation of Working Solutions for In Vitro Assays

This protocol describes the dilution of the DMSO stock solution to prepare working solutions for cell-based assays.

Materials:

- **MBQ-167** stock solution in DMSO
- Appropriate cell culture medium
- Sterile microcentrifuge tubes or plates
- Pipettes and sterile filter tips

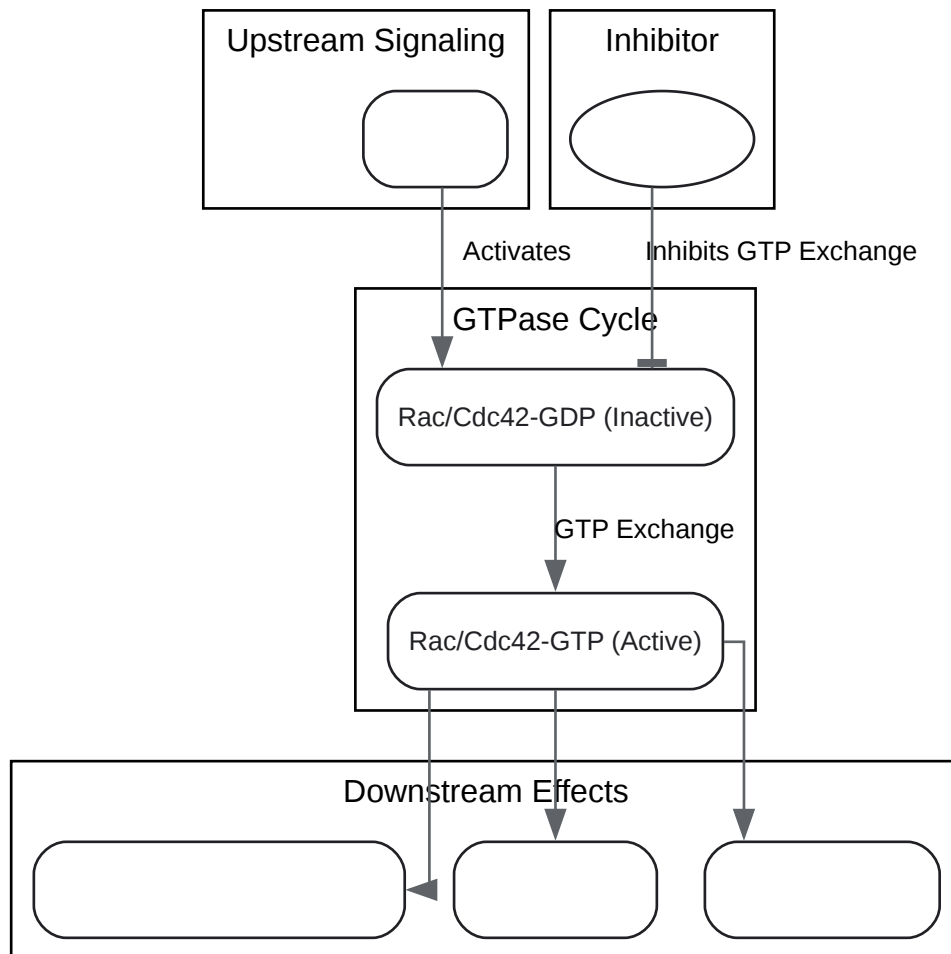
Procedure:

- **Thaw Stock Solution:** Thaw a single aliquot of the **MBQ-167** DMSO stock solution at room temperature.
- **Serial Dilution:** Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.[6]
- **Mix Thoroughly:** Gently mix the working solutions by pipetting up and down or by gentle vortexing.
- **Immediate Use:** Use the prepared working solutions immediately for treating cells.

Signaling Pathway

MBQ-167 exerts its biological effects by inhibiting the guanine nucleotide exchange on Rac and Cdc42, thereby preventing their activation. Activated Rac and Cdc42 are key regulators of various cellular processes, including cytoskeletal dynamics, cell migration, and cell cycle progression, which are often dysregulated in cancer.

MBQ-167 Inhibition of Rac/Cdc42 Signaling



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Caption: **MBQ-167** inhibits the activation of Rac and Cdc42, blocking downstream signaling.

Safety Precautions

- **MBQ-167** is for research use only and is not for human or veterinary use.^[1]
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound.
- Handle DMSO with care, as it can facilitate the absorption of other chemicals through the skin.

- Consult the Safety Data Sheet (SDS) for complete safety information.

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